

In-Depth Technical Guide: Safety Data for 2-(1-hydroxypentyl)benzoic acid

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Compound of Interest

Compound Name: 2-(1-hydroxypentyl)benzoic Acid

Cat. No.: B1679060

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **2-(1-hydroxypentyl)benzoic acid** was found. This guide is a compilation of data from publicly available sources for structurally similar compounds and related chemicals. It is intended for informational purposes and should be supplemented with in-house risk assessments.

Chemical and Physical Properties

This section summarizes the known physicochemical properties of **2-(1-hydroxypentyl)benzoic acid**.^[1]

Property	Value	Source
Molecular Formula	C12H16O3	PubChem[1]
Molecular Weight	208.25 g/mol	PubChem[1]
IUPAC Name	2-(1-hydroxypentyl)benzoic acid	PubChem[1]
CAS Number	380905-48-6	PubChem[1]
XLogP3	2.4	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	6	PubChem[1]

Hazard Identification and Safety Precautions

The following hazard information is based on a structurally similar compound, 4-Hydroxy-3-(1-hydroxypentyl)benzoic acid.[2] Researchers should handle **2-(1-hydroxypentyl)benzoic acid** with similar precautions.

Hazard Statement	Precautionary Statement
H315: Causes skin irritation.[2]	P264: Wash skin thoroughly after handling.[2]
H319: Causes serious eye irritation.[2]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
H335: May cause respiratory irritation.[2]	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]	
P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]	
P312: Call a POISON CENTER/doctor if you feel unwell.[2]	

Signal Word: Warning[2]

Experimental Protocols

General Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[2] Use only with adequate ventilation and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[2] Wash hands thoroughly after handling.[2]
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[2]

Chemical Spill Clean-up Protocol

In the event of a spill, follow these steps:

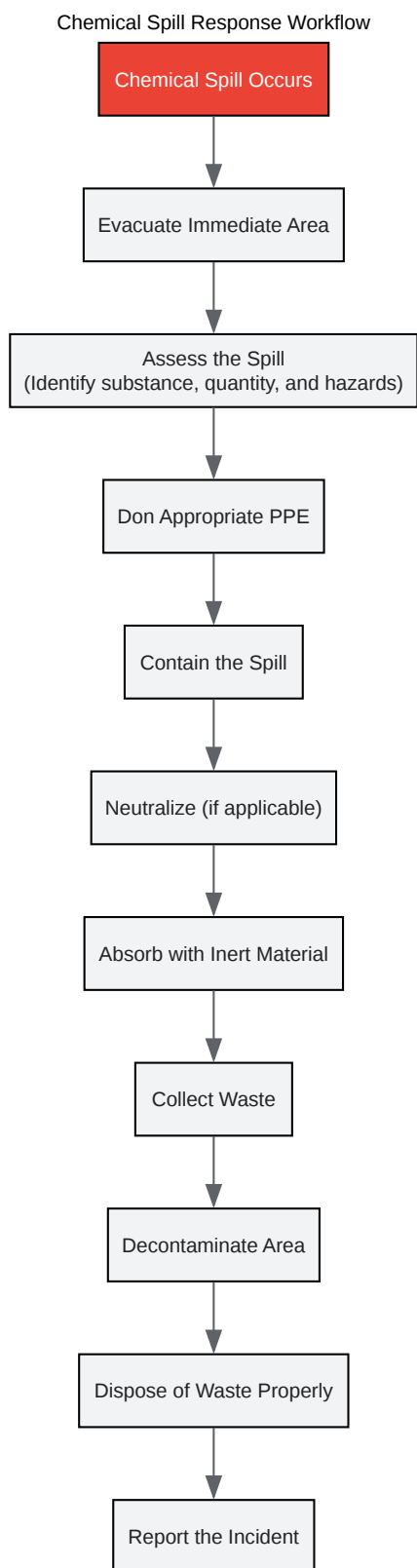
- Evacuate: Immediately evacuate the area of all non-essential personnel.

- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so.
- Absorb: Use an inert absorbent material to contain the spill.
- Collect: Carefully sweep or vacuum up the absorbed material and place it into a suitable, labeled container for disposal.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly with a suitable solvent.
- Dispose: Dispose of the waste material in accordance with local, state, and federal regulations.[\[2\]](#)

Visualized Workflows

Chemical Spill Response Workflow

The following diagram illustrates the logical steps for responding to a chemical spill.

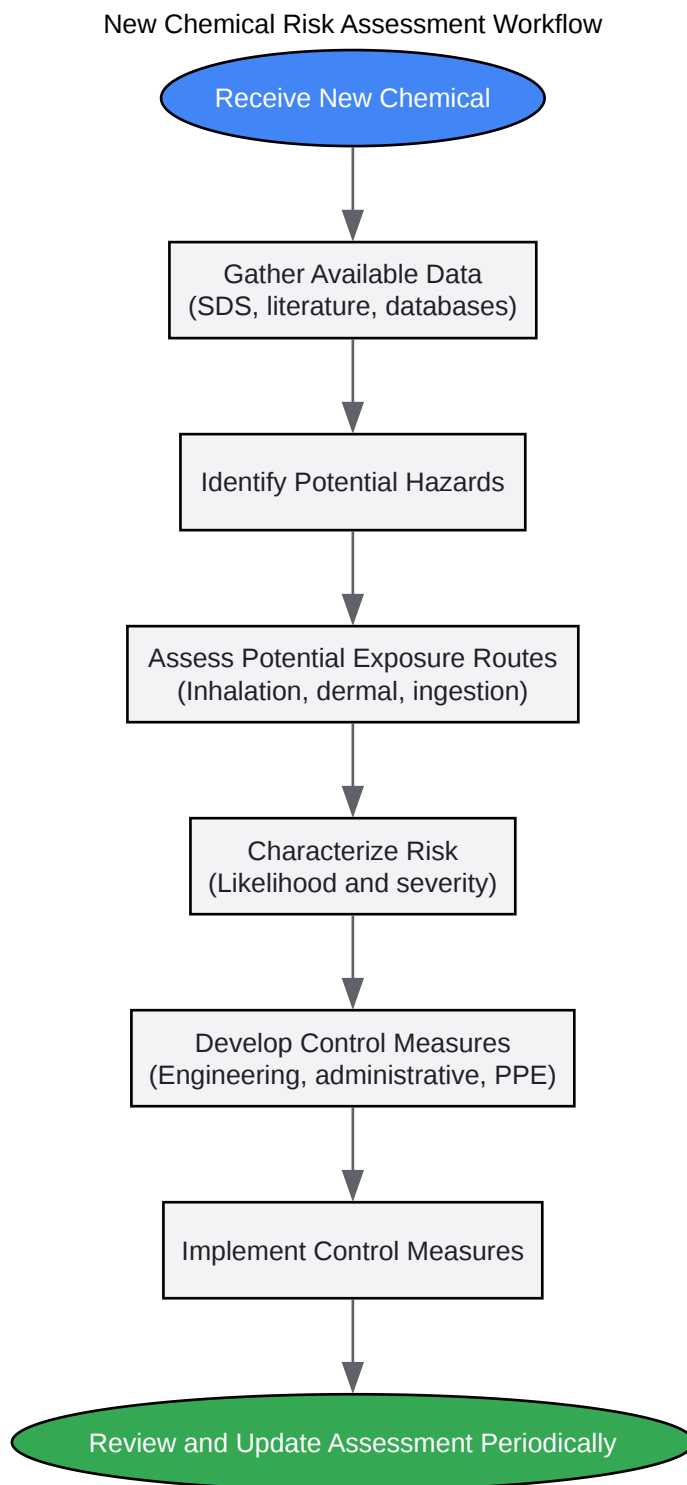


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Caption: Workflow for a chemical spill response.

New Chemical Risk Assessment Workflow

This diagram outlines a logical workflow for assessing the risks associated with a new or uncharacterized chemical like **2-(1-hydroxypentyl)benzoic acid**.



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References

- 1. 2-(1-hydroxypentyl)benzoic Acid | C₁₂H₁₆O₃ | CID 11413929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]
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